

Technical Support Center: Controlling Vesicle Size in DMPG Suspensions

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Sodium
dimyristoylphosphatidylglycerol*

Cat. No.: *B15124750*

[Get Quote](#)

Welcome to the technical support center for controlling 1,2-dimyristoyl-sn-glycero-3-phospho-(1'-rac-glycerol) (DMPG) vesicle size distribution. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot common issues and provide answers to frequently asked questions encountered during the preparation and characterization of DMPG liposomes.

Troubleshooting Guide

This section addresses specific problems you may encounter during your experiments, providing explanations for the underlying causes and actionable solutions.

Issue 1: My vesicle size distribution is too broad (high Polydispersity Index - PDI). How can I achieve a more monodisperse suspension?

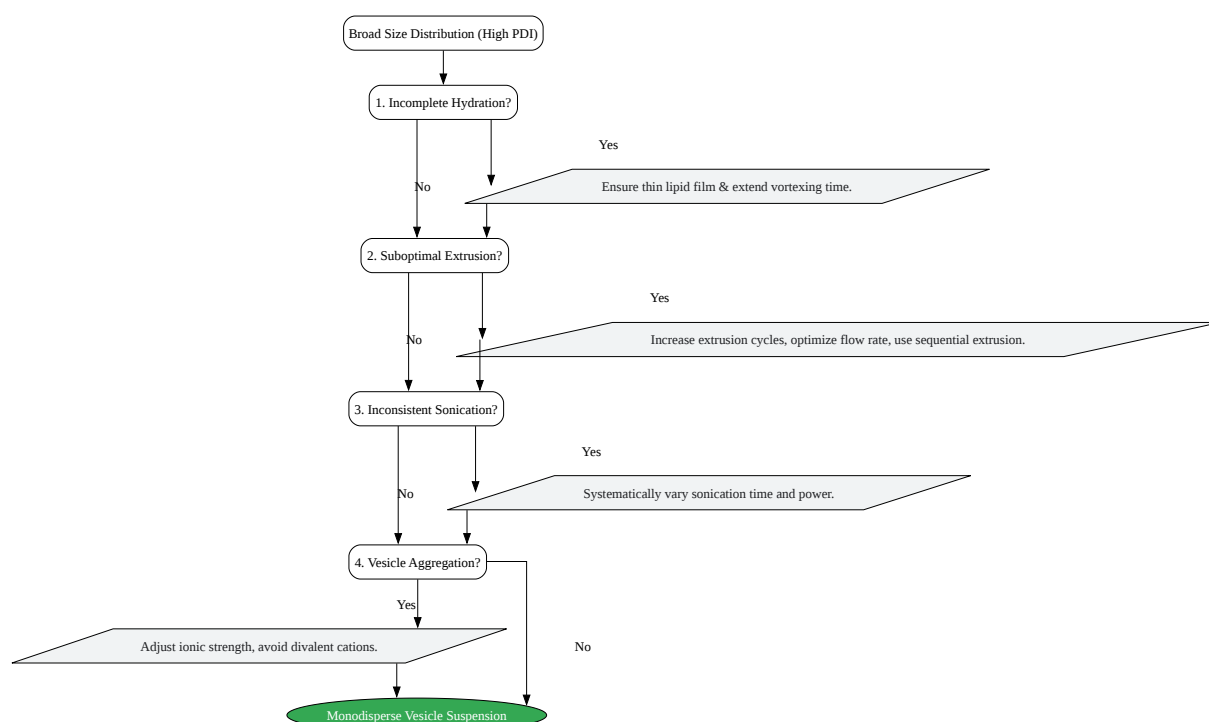
A broad size distribution, indicated by a high PDI value in Dynamic Light Scattering (DLS) analysis, is a common challenge.^{[1][2]} This can arise from several factors during vesicle preparation.

Potential Causes & Solutions:

- **Incomplete Hydration:** If the initial lipid film is not fully hydrated, large, multilamellar vesicles (MLVs) will persist, leading to a wide size range.
 - **Solution:** Ensure the lipid film is thin and evenly distributed before hydration. Vortex the suspension for an extended period (e.g., 2 hours) to facilitate complete dissolution.[\[3\]](#)
- **Inefficient Size Reduction Method:** The chosen method for reducing the size of MLVs may not be optimal.
 - **Extrusion:** This is often the most effective method for achieving a narrow size distribution.[\[1\]](#)[\[4\]](#)
 - **Increase the number of extrusion cycles:** Passing the suspension through the membrane multiple times improves homogeneity. An odd number of passes (e.g., 11, 21) is recommended to ensure the entire sample is processed equally.
 - **Optimize extrusion flow rate:** A slower, controlled flow rate can improve size homogeneity, although a faster rate may decrease the overall size.[\[1\]](#)[\[4\]](#)
 - **Sequential extrusion:** Begin with a larger pore size membrane before moving to the desired smaller pore size. This gradual reduction prevents membrane clogging and improves the final size distribution.[\[5\]](#)
 - **Sonication:** While useful for creating small unilamellar vesicles (SUVs), sonication can sometimes lead to a broader size distribution if not carefully controlled.[\[6\]](#)
 - **Optimize sonication time and power:** Both insufficient and excessive sonication can be detrimental. Systematically vary the sonication time and power to find the optimal conditions for your system.[\[7\]](#)
- **Vesicle Aggregation:** DMPG vesicles have a net negative charge, which generally prevents aggregation due to electrostatic repulsion.[\[8\]](#) However, certain conditions can overcome this repulsion.

- High Ionic Strength: High salt concentrations in the buffer can shield the surface charge, leading to aggregation.
 - Solution: Use a buffer with a low to moderate ionic strength (e.g., 10-150 mM NaCl).[9]
- Presence of Divalent Cations: Cations like Ca^{2+} and Mg^{2+} can bridge negatively charged vesicles, causing aggregation.[10]
 - Solution: If possible, avoid buffers containing high concentrations of divalent cations. If their presence is necessary, consider including a chelating agent like EDTA.[10]

Troubleshooting Workflow for Broad Size Distribution



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for achieving a narrow vesicle size distribution.

Issue 2: My vesicles are much larger/smaller than expected based on the extrusion membrane pore size. Why is there a discrepancy?

It's a common observation that the final vesicle size does not perfectly match the nominal pore size of the extrusion membrane.

Potential Causes & Explanations:

- **Vesicle Reformation Dynamics:** During extrusion, the lipid structures are forced through the pores and then reform on the other side. This process is influenced by the lipid's intrinsic properties, such as its bending rigidity and rupture tension.[\[11\]](#)
 - Pore sizes < 0.2 μm : Vesicles are often slightly larger than the pore size.[\[1\]](#)[\[4\]](#)
 - Pore sizes $\geq$ 0.2 μm : Vesicles can be smaller than the pore size.[\[1\]](#)[\[4\]](#)
- **High Extrusion Pressure/Flow Rate:** Applying excessive pressure or a very high flow rate can lead to the formation of smaller vesicles but may negatively impact the size homogeneity.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- **Lipid Composition:** The specific properties of DMPG and any other lipids in the formulation will affect how the vesicles form and reform during extrusion.[\[11\]](#)

Solutions:

- **Characterize, Don't Assume:** Always verify the final vesicle size and distribution using a reliable technique like Dynamic Light Scattering (DLS).[\[2\]](#)
- **Empirical Optimization:** If a very specific size is required, you may need to test a few different membrane pore sizes to empirically determine which one yields the desired vesicle diameter for your specific formulation and process.
- **Control Extrusion Parameters:** Maintain a consistent and controlled pressure and flow rate during extrusion to ensure reproducibility between batches.[\[5\]](#)

Issue 3: My DMPG vesicle suspension is unstable and aggregates over time. How can I improve its stability?

Vesicle stability is crucial for downstream applications. Aggregation can be a sign of underlying formulation or storage issues.

Potential Causes & Solutions:

- **Inappropriate pH:** The charge of DMPG vesicles is pH-dependent. Significant deviations from a neutral pH can affect vesicle stability.[\[12\]](#)[\[13\]](#)
 - **Solution:** Maintain a consistent pH, typically around 7.4, using a suitable buffer. A positive pH gradient (external pH > internal pH) has been shown to stabilize negatively charged vesicles.[\[14\]](#)
- **Suboptimal Storage Temperature:** Storing vesicles at the wrong temperature can lead to fusion and aggregation.
 - **Solution:** Store DMPG vesicles above their gel-to-liquid crystalline phase transition temperature (T_m), which is approximately 23°C.[\[6\]](#) Storage at 4°C can sometimes promote fusion.[\[14\]](#)
- **Lipid Oxidation (if unsaturated lipids are present):** If your formulation includes unsaturated lipids alongside DMPG, they are susceptible to oxidation, which can destabilize the vesicles.
 - **Solution:** Prepare and store the vesicles in an oxygen-free environment (e.g., by bubbling with argon or nitrogen) and protect them from light.[\[10\]](#) Consider adding a lipid-soluble antioxidant like α -tocopherol.[\[10\]](#)
- **High Vesicle Concentration:** Very high concentrations can increase the likelihood of vesicle collisions and aggregation.
 - **Solution:** If you observe aggregation, try diluting the suspension.

Key Stability Parameters

Parameter	Recommendation	Rationale
pH	Maintain a stable pH, consider a slight positive gradient. [14]	The surface charge of DMPG is pH-dependent, affecting electrostatic repulsion. [12] [13]
Ionic Strength	Use low to moderate salt concentrations (e.g., up to 150 mM NaCl). [9]	High ionic strength can shield surface charges, reducing repulsive forces.
Temperature	Store above the lipid's phase transition temperature ($T_m \approx 23^\circ\text{C}$ for DMPG). [6]	Storage at low temperatures can sometimes induce fusion. [14]

| Additives | Avoid high concentrations of divalent cations.[\[10\]](#) | Divalent cations can bridge negatively charged vesicles, causing aggregation. |

Frequently Asked Questions (FAQs)

Q1: What is the best method to prepare DMPG vesicles of a specific size?

For producing unilamellar vesicles with a homogenous size distribution, extrusion is generally considered the most efficient and reproducible method.[\[1\]](#)[\[4\]](#)[\[5\]](#) The process involves passing a suspension of multilamellar vesicles (MLVs) through a polycarbonate membrane with a defined pore size.[\[5\]](#) Sonication can also be used, particularly for creating small unilamellar vesicles (SUVs), but controlling the final size distribution can be more challenging.[\[6\]](#)

Q2: How many times should I extrude my DMPG suspension?

The number of extrusion passes is a critical parameter. While as few as three cycles can produce homogenous preparations, increasing the number of passes generally leads to a decrease in particle size and a more uniform distribution.[\[1\]](#) A common recommendation is to use an odd number of passes, such as 11 or 21, to ensure that the entire sample has been processed through the membrane an equal number of times.

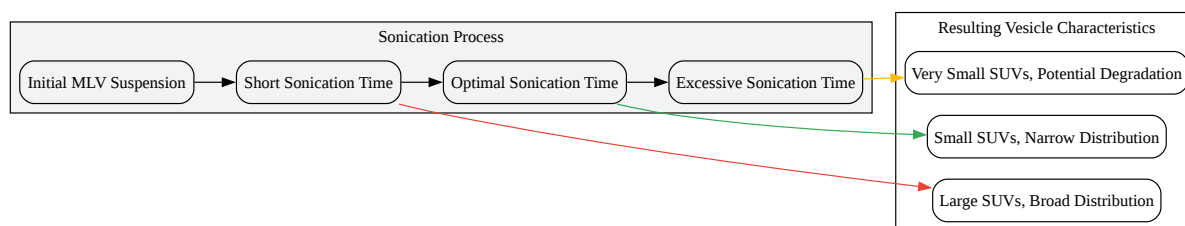
Q3: Does the temperature during extrusion matter for DMPG vesicles?

Yes, it is recommended to perform the extrusion at a temperature above the gel-to-liquid crystalline phase transition temperature (T_m) of the lipid. For DMPG, the T_m is approximately 23°C.[6] Extruding above this temperature ensures the lipid bilayer is in a more fluid state, which facilitates the vesicle formation and resizing process.[5] However, further increasing the temperature well above the T_m has been shown to have a limited effect on the final vesicle size.[1][4]

Q4: How does sonication time affect vesicle size?

Generally, as sonication time increases, the average vesicle size decreases.[7] Initially, sonication breaks down large MLVs into smaller fragments, which then form SUVs. With continued sonication, these SUVs will become progressively smaller until they reach a lower size limit. However, excessive sonication can lead to lipid degradation and potential contamination from the sonicator tip. It is crucial to find a balance that produces the desired size without compromising the integrity of the lipids.

Sonication Time vs. Vesicle Size Relationship



[Click to download full resolution via product page](#)

Caption: Relationship between sonication duration and resulting vesicle characteristics.

Experimental Protocols

Protocol 1: Preparation of DMPG Vesicles by Extrusion

This protocol describes the preparation of large unilamellar vesicles (LUVs) with a controlled size distribution.

Materials:

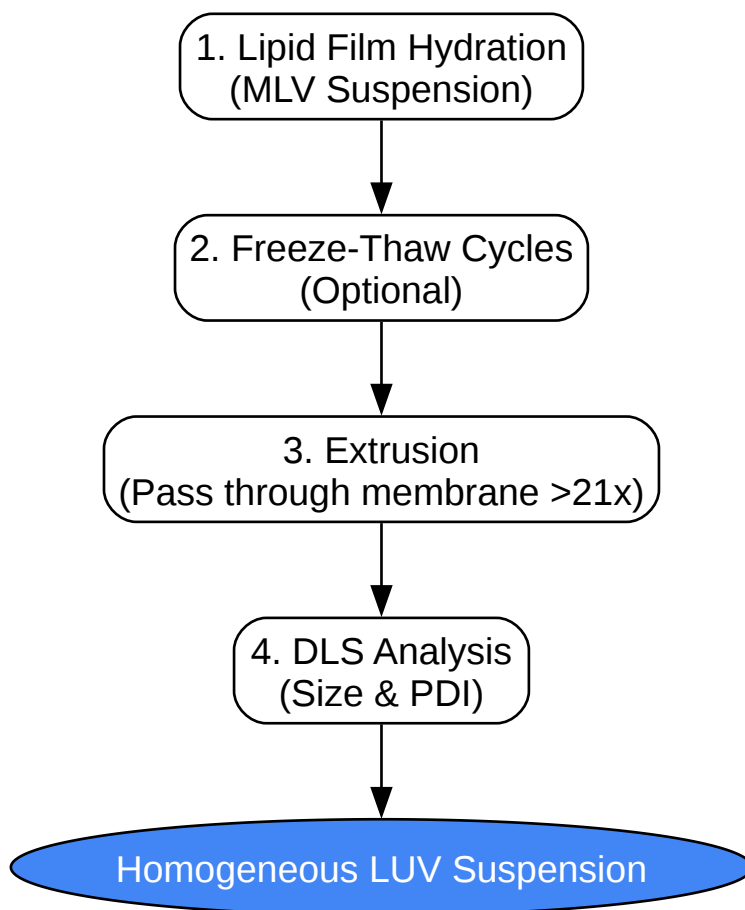
- DMPG powder
- Chloroform
- Appropriate aqueous buffer (e.g., 10 mM HEPES, 150 mM NaCl, pH 7.4)
- Mini-extruder apparatus
- Polycarbonate membranes (e.g., 100 nm pore size)
- Glass vials
- Nitrogen or Argon gas source
- Vortex mixer
- Heating block or water bath

Procedure:

- Lipid Film Formation: a. Dissolve the desired amount of DMPG in chloroform in a round-bottom flask or glass vial. b. Create a thin lipid film on the bottom of the flask by evaporating the chloroform under a gentle stream of nitrogen or argon gas while rotating the flask. c. Place the flask under high vacuum for at least 2 hours to remove any residual solvent.
- Hydration: a. Hydrate the lipid film by adding the desired aqueous buffer. The final lipid concentration is typically in the range of 10-20 mg/mL.^[3] b. Vortex the suspension vigorously for 2 hours until the lipid film is completely dissolved, resulting in a milky suspension of multilamellar vesicles (MLVs).

- Freeze-Thaw Cycles (Optional but Recommended): a. To further disrupt the MLVs, subject the suspension to 5-10 freeze-thaw cycles. b. Freeze the suspension in liquid nitrogen and then thaw it in a warm water bath. This process helps to increase the encapsulation efficiency and create vesicles that are easier to extrude.[5]
- Extrusion: a. Assemble the mini-extruder with the desired polycarbonate membrane (e.g., 100 nm) according to the manufacturer's instructions. b. Equilibrate the extruder and the lipid suspension to a temperature above the T_m of DMPG (e.g., 40°C).[3] c. Load the MLV suspension into one of the syringes. d. Gently push the suspension from one syringe to the other through the membrane. Repeat this process for a defined, odd number of passes (e.g., 21 times). e. The resulting suspension should be a translucent solution of LUVs.
- Characterization: a. Determine the vesicle size distribution and polydispersity index (PDI) using Dynamic Light Scattering (DLS).

Extrusion Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for DMPG vesicle preparation by extrusion.

References

- Current time information in Varanasi, IN. (n.d.). Google.
- Evaluation of Extrusion Technique for Nanosizing Liposomes - PMC. (2016, December 21). National Center for Biotechnology Information. Retrieved February 14, 2024, from [\[Link\]](#)
- Using Dynamic Light Scattering (DLS) for Liposome Size Analysis - News-Medical.Net. (2023, July 19). News-Medical.Net. Retrieved February 14, 2024, from [\[Link\]](#)
- Effect of number of extrusion passes on liposome nanoparticle size. (n.d.). nkimberly.
- Particle Size Analysis of Liposomes. (n.d.). HORIBA. Retrieved February 14, 2024, from [\[Link\]](#)
- Liposome size analysis by dynamic/static light scattering upon size exclusion-/field flow-fractionation. (n.d.). SciSpace. Retrieved February 14, 2024, from [\[Link\]](#)
- (PDF) Evaluation of Extrusion Technique for Nanosizing Liposomes. (2016, December 6). ResearchGate. Retrieved February 14, 2024, from [\[Link\]](#)
- Effect of sample Concentration on the Characterization of Liposomes using Dynamic light Scattering Technique. (2016, January 15). Pharmaceutical Methods. Retrieved February 14, 2024, from [\[Link\]](#)
- Liposome's Structure and Extrusion: Introduction, Method, and Application. (2023, April 14). Sterlitech. Retrieved February 14, 2024, from [\[Link\]](#)
- The Elucidation of the Molecular Mechanism of the Extrusion Process. (2021, July 30). MDPI. Retrieved February 14, 2024, from [\[Link\]](#)
- Liposome size analysis by dynamic/static light scattering upon size exclusion-/field flow-fractionation. (2006, September 15). PubMed. Retrieved February 14, 2024, from [\[Link\]](#)

- Multiscale Dynamics of Lipid Vesicles in Polymeric Microenvironment - PMC. (n.d.). National Center for Biotechnology Information. Retrieved February 14, 2024, from [\[Link\]](#)
- The Influence of Vesicle Size and Composition on α -Synuclein Structure and Stability - PMC. (n.d.). National Center for Biotechnology Information. Retrieved February 14, 2024, from [\[Link\]](#)
- Aggregation of dimyristoylphosphatidylglycerol liposomes by human plasma low density lipoprotein. (1998, August 14). PubMed. Retrieved February 14, 2024, from [\[Link\]](#)
- A Simple and Straightforward Approach for Generating Small, Stable, Homogeneous, Unilamellar 1-Palmitoyl 2-Oleoyl Phosphatidylcholine (POPC) Bilayer Vesicles - PMC. (2021, December 20). National Center for Biotechnology Information. Retrieved February 14, 2024, from [\[Link\]](#)
- Structural Changes in DMPG upon changes of ionic strength and pH - What to learn from SANS, DSC, FCS, Fluorescence Microscopy, FTIR and Viscosity Measurements | Request PDF. (n.d.). ResearchGate. Retrieved February 14, 2024, from [\[Link\]](#)
- A Practical Guide to Preparation and Applications of Giant Unilamellar Vesicles Formed via Centrifugation of Water-in-Oil Emulsion Droplets - PMC. (2023, April 18). National Center for Biotechnology Information. Retrieved February 14, 2024, from [\[Link\]](#)
- Summary of Methods to Prepare Lipid Vesicles. (n.d.). Retrieved February 14, 2024, from [\[Link\]](#)
- Particle size distribution in DMPC vesicles solutions undergoing different sonication times. (2005, May 15). PubMed. Retrieved February 14, 2024, from [\[Link\]](#)
- Generation of Formates Following 20 kHz Sonication of DSPE-mPEG2000 PEGylated Phospholipid Micelles. (2025, August 1). MDPI. Retrieved February 14, 2024, from [\[Link\]](#)
- How to prevent liposome aggregation. (2013, December 21). Quora. Retrieved February 14, 2024, from [\[Link\]](#)
- 14:0 PG | 200880-40-6. (n.d.). Avanti Research. Retrieved February 14, 2024, from [\[Link\]](#)

- Preparation and analysis of small unilamellar phospholipid vesicles of a uniform size. (2025, August 9). Retrieved February 14, 2024, from [\[Link\]](#)
- (PDF) Multivesicular Vesicles: Preparation and Applications. (2021, February 3). ResearchGate. Retrieved February 14, 2024, from [\[Link\]](#)
- Particle Size Distribution in DMPC Vesicles Solutions Undergoing Different Sonication Times - PMC. (n.d.). National Center for Biotechnology Information. Retrieved February 14, 2024, from [\[Link\]](#)
- Hybrid Lipid-Polymer Bilayers: pH-Mediated Interactions between Hybrid Vesicles and Glass. (2020, March 28). MDPI. Retrieved February 14, 2024, from [\[Link\]](#)
- Aqueous dispersions of DMPG in low salt contain leaky vesicles. (n.d.). USP. Retrieved February 14, 2024, from [\[Link\]](#)
- The effect of positive and negative pH-gradients on the stability of small unilamellar vesicles of negatively charged phospholipids. (n.d.). PubMed. Retrieved February 14, 2024, from [\[Link\]](#)
- Avanti's range of innovative lipids | Croda Pharma. (n.d.). Croda Pharma. Retrieved February 14, 2024, from [\[Link\]](#)
- How can we control the size of the vesicles or liposomes? To maintain the homogeneity in size, what will be best way to go in case of vesicles? (2019, January 23). ResearchGate. Retrieved February 14, 2024, from [\[Link\]](#)
- Ionization and Structural Changes of the DMPG Vesicle along Its Anomalous Gel-Fluid Phase Transition: A Study with Different Lipid Concentrations | Request PDF. (2025, August 7). ResearchGate. Retrieved February 14, 2024, from [\[Link\]](#)
- Mesoscopic Structure in the Chain-Melting Regime of Anionic Phospholipid Vesicles: DMPG. (n.d.). Retrieved February 14, 2024, from [\[Link\]](#)
- Poly(ethylene glycol)-modified phospholipids prevent aggregation during covalent conjugation of proteins to liposomes. (n.d.). PubMed. Retrieved February 14, 2024, from [\[Link\]](#)

- the GMP range. (n.d.). Avanti Polar Lipids. Retrieved February 14, 2024, from [[Link](#)]
- What is the reason for agglomeration of particles in liposome-curcumin suspension? (2019, October 18). ResearchGate. Retrieved February 14, 2024, from [[Link](#)]
- Fitted Svesicles(Q, ω)(red) for 5 wt% DMPG/A β vesicles at 37 °C (black... (n.d.). ResearchGate. Retrieved February 14, 2024, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Evaluation of Extrusion Technique for Nanosizing Liposomes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. horiba.com [horiba.com]
- 3. Multiscale Dynamics of Lipid Vesicles in Polymeric Microenvironment - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. researchgate.net [researchgate.net]
- 5. sterlitech.com [sterlitech.com]
- 6. Particle Size Distribution in DMPC Vesicles Solutions Undergoing Different Sonication Times - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Particle size distribution in DMPC vesicles solutions undergoing different sonication times - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. avantiresearch.com [avantiresearch.com]
- 9. Aggregation of dimyristoylphosphatidylglycerol liposomes by human plasma low density lipoprotein - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. quora.com [quora.com]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]

- [13. Hybrid Lipid-Polymer Bilayers: pH-Mediated Interactions between Hybrid Vesicles and Glass | MDPI \[mdpi.com\]](#)
- [14. The effect of positive and negative pH-gradients on the stability of small unilamellar vesicles of negatively charged phospholipids - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Support Center: Controlling Vesicle Size in DMPG Suspensions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15124750/docs#technical-support-center-controlling-vesicle-size-in-dmpg-suspensions\]](https://www.benchchem.com/product/b15124750/docs#technical-support-center-controlling-vesicle-size-in-dmpg-suspensions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

